

# Essential Safety and Logistical Information for Handling Sodium Tartrate

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## Compound of Interest

Compound Name: Sodium Tartrate

Cat. No.: B3434845

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **sodium tartrate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. While **sodium tartrate** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to prudent laboratory practices is essential to ensure a safe working environment.<sup>[1][2][3][4][5]</sup>

## Personal Protective Equipment (PPE)

When handling **sodium tartrate**, the following personal protective equipment is recommended to minimize exposure and ensure safety:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[6]</a> <a href="#">[7]</a>
Hand Protection	Chemical Resistant Gloves	Wear appropriate chemical resistant gloves to prevent skin contact. <a href="#">[1]</a> <a href="#">[8]</a>
Body Protection	Protective Clothing	Wear suitable protective clothing or a lab coat to minimize skin contact. <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Respiratory Protection	Dust Mask or Respirator	Recommended when there is a risk of dust formation to avoid inhalation. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. <a href="#">[7]</a>

## Operational Plan for Handling Sodium Tartrate

A systematic approach to handling **sodium tartrate** from receipt to disposal is critical for laboratory safety and operational efficiency.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **sodium tartrate** in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][6][12]

## 2. Handling and Use:

- Handle **sodium tartrate** in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.[7][9]
- Avoid generating dust during handling.[6][7][9] If necessary, moisten the material slightly with water to reduce airborne dust.[10]
- Use appropriate tools and equipment, such as spatulas and weighing boats, to handle the powder.
- Wash hands thoroughly with soap and water after handling.[1][9]
- Do not eat, drink, or smoke in the area where **sodium tartrate** is handled.[9]

## 3. Spill Management:

- In case of a spill, immediately cordon off the area.
- For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1][6][9]
- For wet spills, absorb the liquid with an inert material and place it in a labeled container for disposal.
- Wash the spill area thoroughly with water after the material has been collected.[1][9]

## 4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][13] Seek medical attention if irritation persists.[2]
- Skin Contact: Wash the affected area with soap and water.[10] Get medical advice if irritation develops.[10]

- Inhalation: Move the person to fresh air.[2] If breathing is difficult, provide oxygen.[2] Seek medical attention if symptoms persist.[6]
- Ingestion: Do NOT induce vomiting.[2][6] If the person is conscious, rinse their mouth with water and give them several glasses of water to drink.[2][10] Seek medical attention.[2][6]

## Disposal Plan

Proper disposal of **sodium tartrate** and its containers is crucial to prevent environmental contamination and comply with regulations.

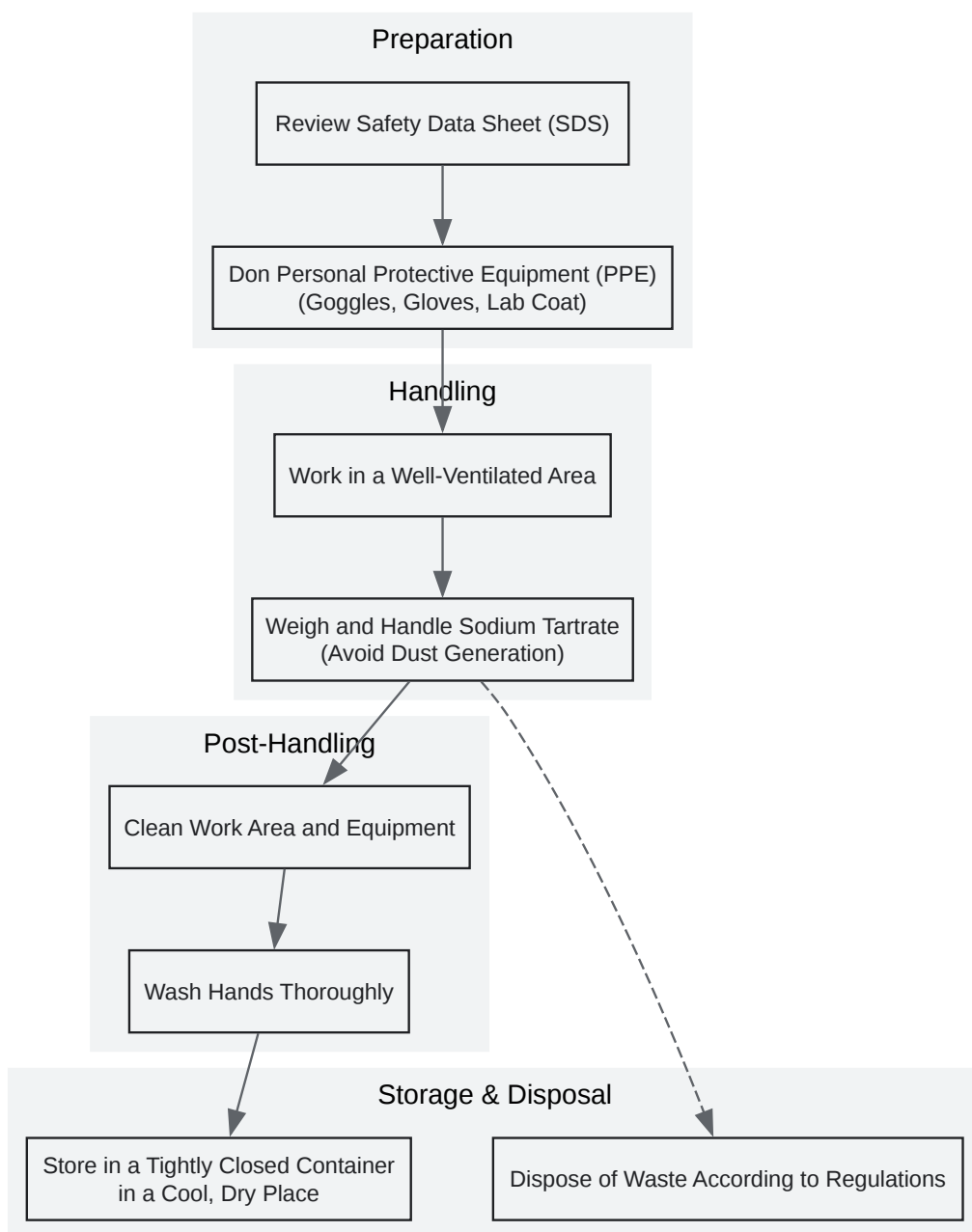
- Dispose of unused **sodium tartrate** and any contaminated materials in accordance with federal, state, and local regulations.[1][10]
- One suggested method for disposal is Flinn Scientific's Suggested Disposal Method #26a.[1][13]
- Do not dispose of the material down the drain unless permitted by local authorities.[9]
- Empty containers may retain product residues and should be disposed of in the same manner as the chemical.[10]

## Quantitative Data

Property	Value
Molecular Formula	$\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$
Molecular Weight	230.08 g/mol [10]
Appearance	White crystalline powder or granules[1]
Odor	Odorless[1][10]
Solubility in Water	Soluble[1]
Specific Gravity	1.794[1]
pH	7-9[10]
Melting Point	150°C (302°F) (loses water at 120°C)[10]

## Experimental Workflow for Safe Handling

### Workflow for Safe Handling of Sodium Tartrate



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## References

- 1. Sodium Tartrate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. columbuschemical.com [columbuschemical.com]
- 3. carlroth.com [carlroth.com]
- 4. weighing.andprecision.com [weighing.andprecision.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. ableinstruments.com [ableinstruments.com]
- 9. rowe.com.au [rowe.com.au]
- 10. technopharmchem.com [technopharmchem.com]
- 11. atpgroup.com [atpgroup.com]
- 12. takarabio.com [takarabio.com]
- 13. archpdfs.lps.org [archpdfs.lps.org]
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